

Standard Operating Procedure: Triethylcholine Disposal

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Compound of Interest

Compound Name: Triethylcholine

Cat. No.: B1219574

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Disclaimer: No specific Safety Data Sheet (SDS) detailing disposal procedures for **Triethylcholine** (CAS No. 302-61-4) has been identified in the provided search results. The following guidance is synthesized from general best practices for laboratory chemical waste disposal and data from analogous compounds.[1][2] Professionals handling this substance must consult their institution's Environmental Health and Safety (EHS) department and a licensed waste disposal contractor to ensure full compliance with federal, state, and local regulations.[1]

Hazard Assessment and Data

Triethylcholine is a choline analog that can interfere with the synthesis of acetylcholine, leading to neuromuscular weakness that resembles myasthenia gravis.[3][4] High doses in animal studies have been associated with respiratory failure.[3] While comprehensive GHS classification for **triethylcholine** is not available, a closely related salt, **Triethylcholine** Iodide, is classified as harmful if swallowed and causes skin and serious eye irritation.[2][5] Due to its physiological effects and the lack of complete safety data, **triethylcholine** should be handled as a hazardous chemical waste.

Quantitative and Identifying Data for **Triethylcholine** and Analogs

Property	Data	Source
Chemical Name	Triethylcholine	Guidechem[2], PubChem[6]
Synonyms	N,N,N-Triethyl-2-hydroxyethanaminium	Guidechem[2]
CAS Number	302-61-4	Guidechem[2], PubChem[6]
Molecular Formula	C ₈ H ₂₀ NO ⁺	Guidechem[2], PubChem[6]
Molecular Weight	146.25 g/mol	PubChem[6]
Hazards (Triethylcholine Iodide)	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation	TCI Chemicals[5]
Acute Toxicity (Triethylcholine Iodide)	Oral LD50 (Rat): 1000 mg/kg	TCI Chemicals[5]

Immediate Safety and Handling for Waste

Prior to beginning the disposal process, ensure all safety protocols for handling chemical waste are in place.

- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. This includes:
 - Eye Protection: Tightly fitting safety goggles or a face shield.[5]
 - Hand Protection: Impermeable, chemical-resistant gloves.[5]
 - Body Protection: A lab coat or other protective clothing to prevent skin exposure.[5]
- Waste Storage:
 - Store waste **triethylcholine** in a cool, dry, and well-ventilated area.[1]
 - Keep the waste container tightly closed and properly labeled.[1][7]
 - Store away from incompatible materials such as strong oxidizing agents.[1]

Step-by-Step Disposal Protocol

Disposal of **triethylcholine** must be managed through your institution's hazardous waste program.^[8] Do not dispose of this chemical down the drain or in solid waste bins.^{[7][8][9]}

Step 1: Waste Classification and Segregation

- Treat all unused, expired, or contaminated **triethylcholine** as hazardous chemical waste.
- Segregate **triethylcholine** waste from other chemical waste streams to prevent potentially dangerous reactions.^{[7][10]} Specifically, keep it separate from acids, bases, and oxidizing agents.^{[1][9]}

Step 2: Containerization

- Select a waste container that is in good condition and chemically compatible with **triethylcholine**. High-density polyethylene is often a suitable choice.^[11] The original product container can be used if it is intact and seals properly.^[9]
- Ensure the container has a secure, leak-proof lid. It must remain closed at all times except when adding waste.^{[8][10][11]}

Step 3: Labeling

- Label the waste container clearly and accurately before adding any waste.
- The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**Triethylcholine**" (avoid abbreviations).
 - A clear statement of the associated hazards (e.g., "Toxic," "Irritant").
 - The date when waste was first added to the container.

Step 4: Accumulation and Storage

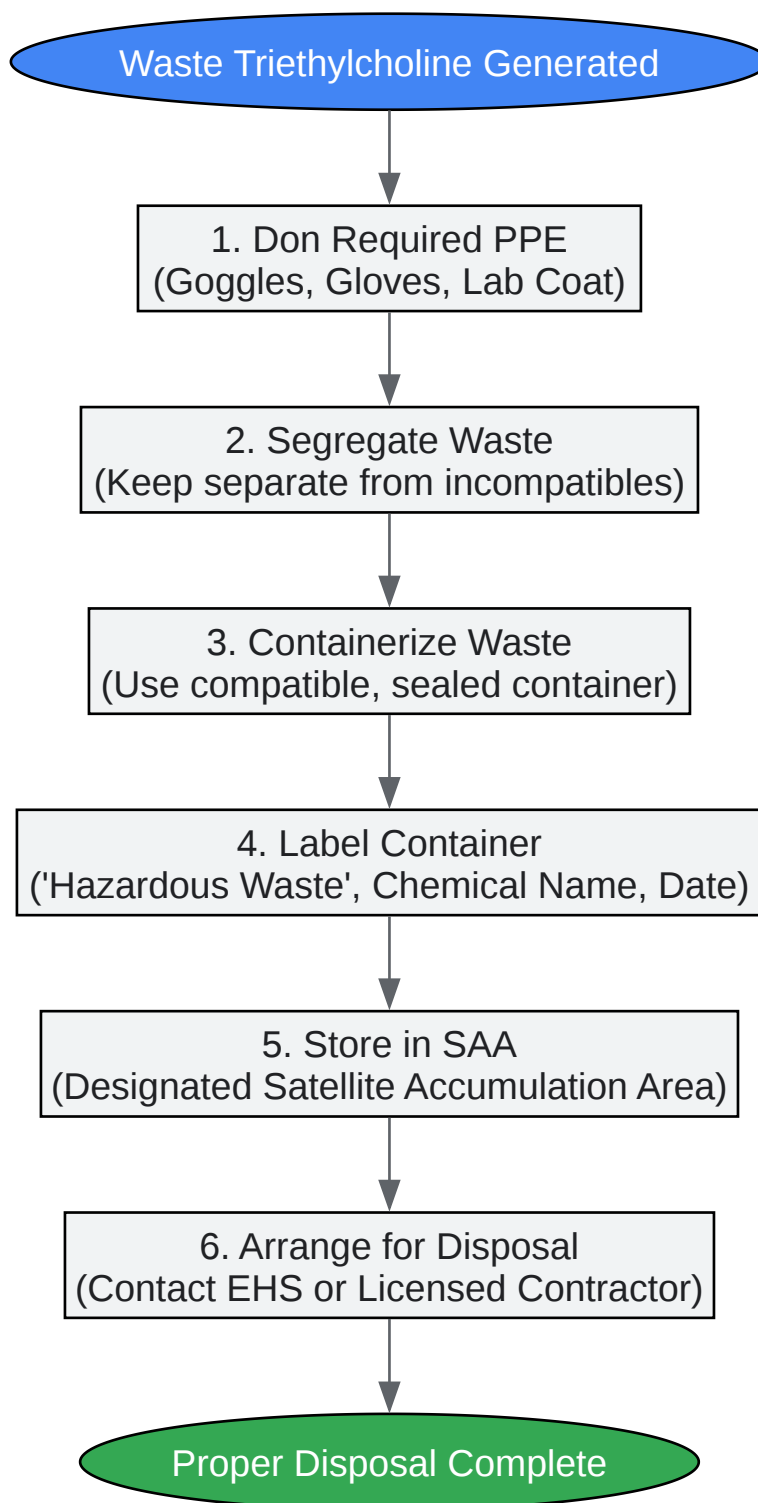
- Store the sealed and labeled waste container in a designated "Satellite Accumulation Area" (SAA).^{[9][11]}
- This area must be at or near the point of waste generation and under the control of laboratory personnel.^[11]
- Adhere to all institutional and regulatory limits for the amount of waste stored in the SAA (e.g., typically a maximum of 55 gallons).^[11]

Step 5: Collection and Disposal

- Once the container is full or you have reached the storage time limit (e.g., 6-12 months), arrange for disposal.^{[8][10][11]}
- Contact your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste contractor to schedule a pickup.^{[8][11]}
- Provide the waste manifest with all necessary information about the container's contents.

Disposal Workflow Visualization

The following diagram outlines the decision-making process for the proper disposal of **triethylcholine** waste.



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Caption: Workflow for the safe disposal of **Triethylcholine** waste.

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